

Crobenetine hydrochloride stock solution preparation and storage

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Compound of Interest

Compound Name: *Crobenetine hydrochloride*

Cat. No.: *B1669623*

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Application Notes and Protocols: Crobenetine Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

Introduction

Crobenetine hydrochloride (also known as BIII 890 CL) is a potent and selective voltage-gated sodium channel (Nav) blocker, with high selectivity for the Nav1.2 subtype.^{[1][2][3]} It acts in a use- and voltage-dependent manner, preferentially binding to the inactivated state of the sodium channel.^{[1][3]} This characteristic makes it a valuable tool for investigating the roles of Nav1.2 in neuronal excitability and for studying conditions involving neuronal hyperexcitability, such as epilepsy and neuropathic pain.^{[2][4]} These application notes provide detailed protocols for the preparation and storage of **Crobenetine hydrochloride** stock solutions to ensure consistent and reliable experimental results.

Physicochemical Properties

A summary of the key physicochemical properties of **Crobenetine hydrochloride** is presented in Table 1. This information is crucial for accurate stock solution preparation and for understanding its behavior in experimental settings.

Property	Value	Reference
Synonyms	BIII-890, BIII-890-CL	[5]
Molecular Formula	C ₂₅ H ₃₄ CINO ₂	[5]
Molecular Weight	416.00 g/mol	[5]
Appearance	Solid powder	[5]
Purity	>98%	[5]
Solubility in DMSO	Soluble	[5]
Aqueous Solubility (pH dependent)	2,560 µg/mL (pH 4), 1,040 µg/mL (pH 6), 8 µg/mL (pH 7)	[1]

Stock Solution Preparation Protocol

This protocol outlines the steps for preparing a 10 mM stock solution of **Crobenetine hydrochloride** in Dimethyl Sulfoxide (DMSO).

Materials:

- **Crobenetine hydrochloride** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- Equilibration: Allow the vial of **Crobenetine hydrochloride** powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of moisture.

- Weighing: Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh out 4.16 mg of **Crobenetine hydrochloride** powder into the tube.
- Dissolution: Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the powder.
- Mixing: Close the tube tightly and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. Visually inspect the solution to ensure there are no visible particulates.
- Aliquoting: For ease of use and to minimize freeze-thaw cycles, it is recommended to aliquot the 10 mM stock solution into smaller, single-use volumes (e.g., 20 μ L or 50 μ L) in sterile microcentrifuge tubes.
- Labeling: Clearly label each aliquot with the compound name, concentration (10 mM), solvent (DMSO), and the date of preparation.

Storage and Stability

Proper storage of both the solid compound and the stock solution is critical to maintain the integrity and activity of **Crobenetine hydrochloride**.

Solid Compound:

- Short-term (days to weeks): Store at 0-4°C in a dry, dark environment.[\[5\]](#)
- Long-term (months to years): Store at -20°C in a dry, dark environment.[\[5\]](#)

Stock Solution (in DMSO):

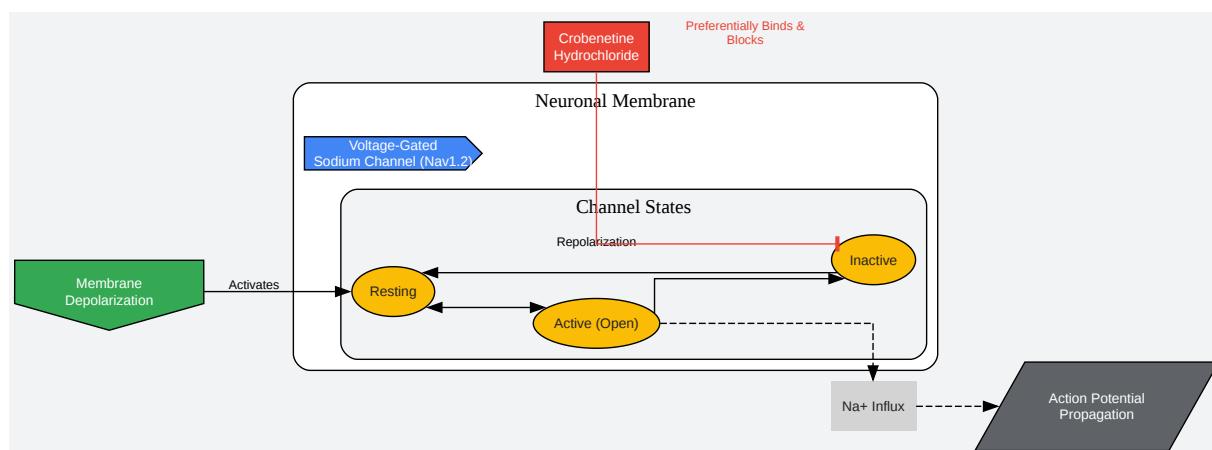
- Short-term (days to weeks): Store at 0-4°C.[\[5\]](#)
- Long-term (months): Store at -20°C.[\[5\]](#)
- Shelf Life: When stored properly, the compound has a shelf life of over two years.[\[5\]](#)

Key Storage Recommendations:

- Avoid Repeated Freeze-Thaw Cycles: Aliquoting the stock solution is crucial to prevent degradation that can occur with multiple freeze-thaw cycles.
- Protect from Light: **Crobenetine hydrochloride** should be protected from light to prevent potential photodegradation. Use amber or opaque vials for storage.
- Moisture Sensitivity: The compound is sensitive to moisture. Ensure that the container is tightly sealed and that the solid is brought to room temperature before opening.

Mechanism of Action: Sodium Channel Blockade

Crobenetine hydrochloride exerts its effects by blocking voltage-gated sodium channels, which are essential for the initiation and propagation of action potentials in neurons.[1][3] It shows a high affinity for the inactivated state of the channel, meaning it is more effective at blocking channels in rapidly firing neurons, a characteristic of pathological conditions like epilepsy and neuropathic pain.[1][3]

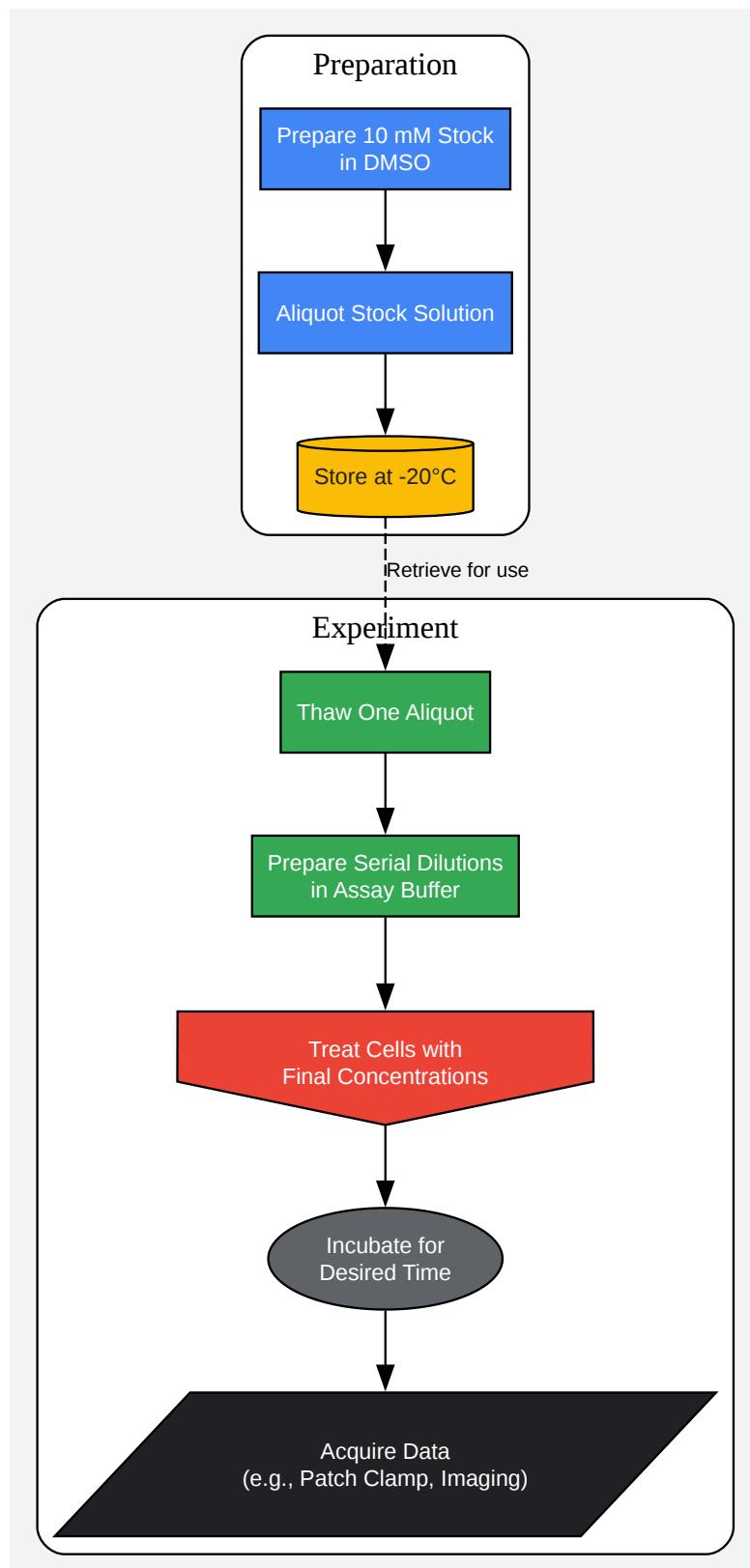


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Caption: Mechanism of action of **Crobenetine hydrochloride**.

Experimental Workflow: From Stock to Assay

The following diagram illustrates a typical workflow for using the **Crobenetine hydrochloride** stock solution in a cell-based assay.



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Caption: General workflow for using **Crobenetine hydrochloride**.

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